

Application Note: A Comprehensive Guide to the Analytical Characterization of N-Acyl Sulfonamides

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Compound of Interest

	4-(N-(3-
Compound Name:	Methylbutanoylsulfamoyl)phenylboronic acid
Cat. No.:	B1386752

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Introduction: The Significance of N-Acyl Sulfonamides

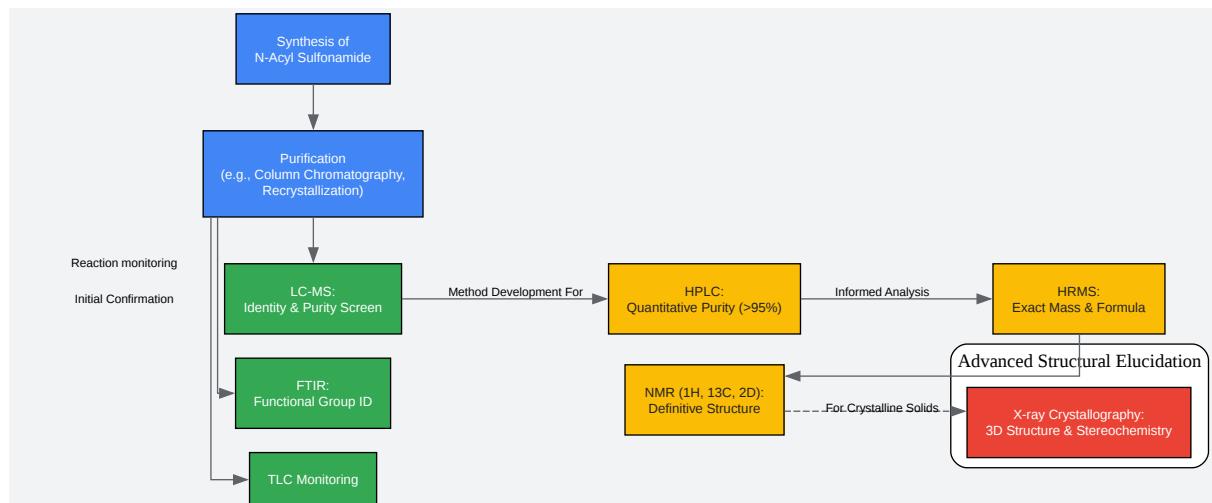
The N-acyl sulfonamide moiety is a cornerstone in modern medicinal chemistry, celebrated for its unique physicochemical properties and therapeutic relevance.^{[1][2]} These compounds are frequently employed as bioisosteres of carboxylic acids, mimicking their acidity (pKa values typically between 3.5–4.5) and hydrogen bonding capabilities while offering superior hydrolytic and enzymatic stability.^{[2][3]} This structural motif is integral to the pharmacophore of numerous approved drugs, including antivirals, anticancer agents, and antihypertensives.^{[4][5]}

Given their prevalence and importance, rigorous and unambiguous characterization is paramount. The successful identification, purity assessment, and structural elucidation of N-acyl sulfonamides rely on a multi-technique analytical approach. This guide provides an in-depth overview of the core analytical techniques, explaining the rationale behind their application and offering detailed protocols for their execution.

Integrated Analytical Workflow

The characterization of a newly synthesized N-acyl sulfonamide is not a linear process but an integrated workflow. Each technique provides a unique piece of the puzzle. The typical

workflow ensures that the compound's identity, purity, and structure are confirmed with the highest degree of confidence before proceeding to biological assays or further development.



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Sources

- 1. Recent advances in the synthesis of N-acyl sulfonamides - RSC Advances (RSC Publishing) [pubs.rsc.org]

- 2. Recent advances in the synthesis of N-acyl sulfonamides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Structure Property Relationships of N-Acylsulfonamides and Related Bioisosteres - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chemrxiv.org [chemrxiv.org]
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